

An In-depth Technical Guide to the Chemical Structure and Properties of Cyperol

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Compound of Interest

Compound Name: *Cyperol*

Cat. No.: *B1254314*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyperol is a naturally occurring sesquiterpenoid alcohol found in the essential oil of various plants, most notably *Cyperus rotundus* (Nut grass). This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Cyperol**. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Chemical Structure and Identification

Cyperol, a member of the eudesmane class of sesquiterpenoids, possesses a bicyclic core with a characteristic hydroxyl group and an isopropenyl substituent.

Table 1: Chemical Identification of **Cyperol**

Identifier	Value	Citation
IUPAC Name	(2R,4aS,7R)-1,4a-dimethyl-7-(prop-1-en-2-yl)-2,3,4,4a,5,6,7,8-octahydronaphthalen-2-ol	[1]
CAS Number	20084-99-5	[1]
Molecular Formula	C ₁₅ H ₂₄ O	[1][2]
Molecular Weight	220.35 g/mol	[2][3]
InChI Key	APWLDLGOYJHNIK-YUELXQCFSA-N	[1]
SMILES	CC1=C2C--INVALID-LINK--(C)CC2">C@@HC(C)=C	[1]

Physicochemical Properties

Experimentally determined physicochemical data for **Cyperol** are not readily available in the cited literature. The following table summarizes computed properties and available experimental data.

Table 2: Physicochemical Properties of **Cyperol**

Property	Value	Citation/Note
Melting Point	Data not available	
Boiling Point	318.61 °C (estimated)	
Solubility	Data not available	Stated as "To be determined" in some sources.
XLogP3	3.4	[3]
Kovats Retention Index	1600 (Semi-standard non-polar column)	[3]

Spectral Data

Detailed experimental spectral data for pure **Cypermethrin** are not provided in the reviewed literature. However, the structural elucidation of related compounds, such as **Cypermethrin A**, has been achieved using a combination of spectroscopic techniques.^{[4][5]} Researchers seeking to confirm the identity of isolated **Cypermethrin** would typically employ the following methods:

- ¹H NMR: To determine the proton environment of the molecule.
- ¹³C NMR: To identify the number and types of carbon atoms.
- UV-Vis Spectroscopy: To analyze electronic transitions within the molecule.
- Infrared (IR) Spectroscopy: To identify functional groups.

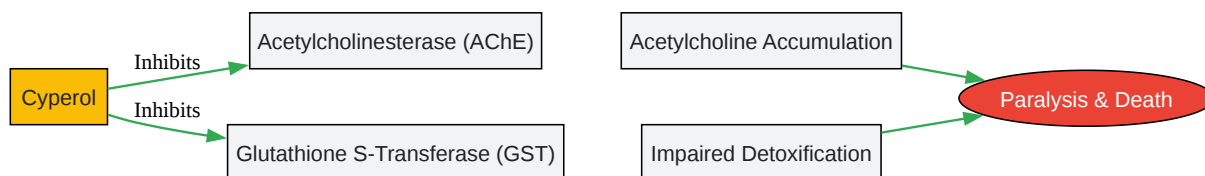
Biological Activities and Signaling Pathways

Cypermethrin has demonstrated notable biological activities, primarily as an insecticidal and anti-inflammatory agent.

Insecticidal Activity

Cypermethrin exhibits insecticidal properties, and its mechanism of action is believed to involve the inhibition of key enzymes in the insect nervous system.^{[4][6]}

- Acetylcholinesterase (AChE) Inhibition: AChE is a critical enzyme that breaks down the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine at the synapse, causing continuous nerve impulses and ultimately leading to paralysis and death of the insect.
- Glutathione S-Transferase (GST) Inhibition: GSTs are a family of enzymes involved in the detoxification of xenobiotics, including insecticides. By inhibiting GST, **Cypermethrin** may enhance the toxicity of other compounds or disrupt the insect's ability to defend against oxidative stress.



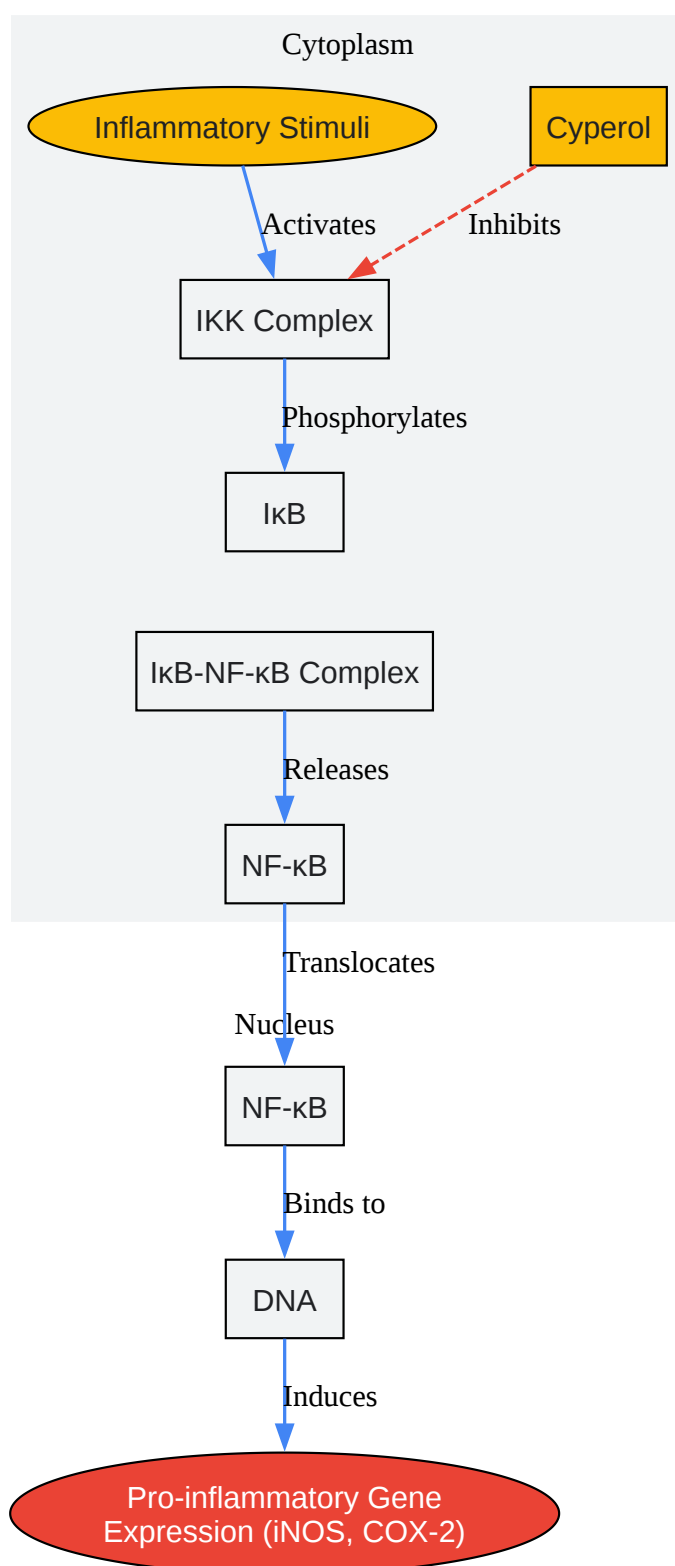
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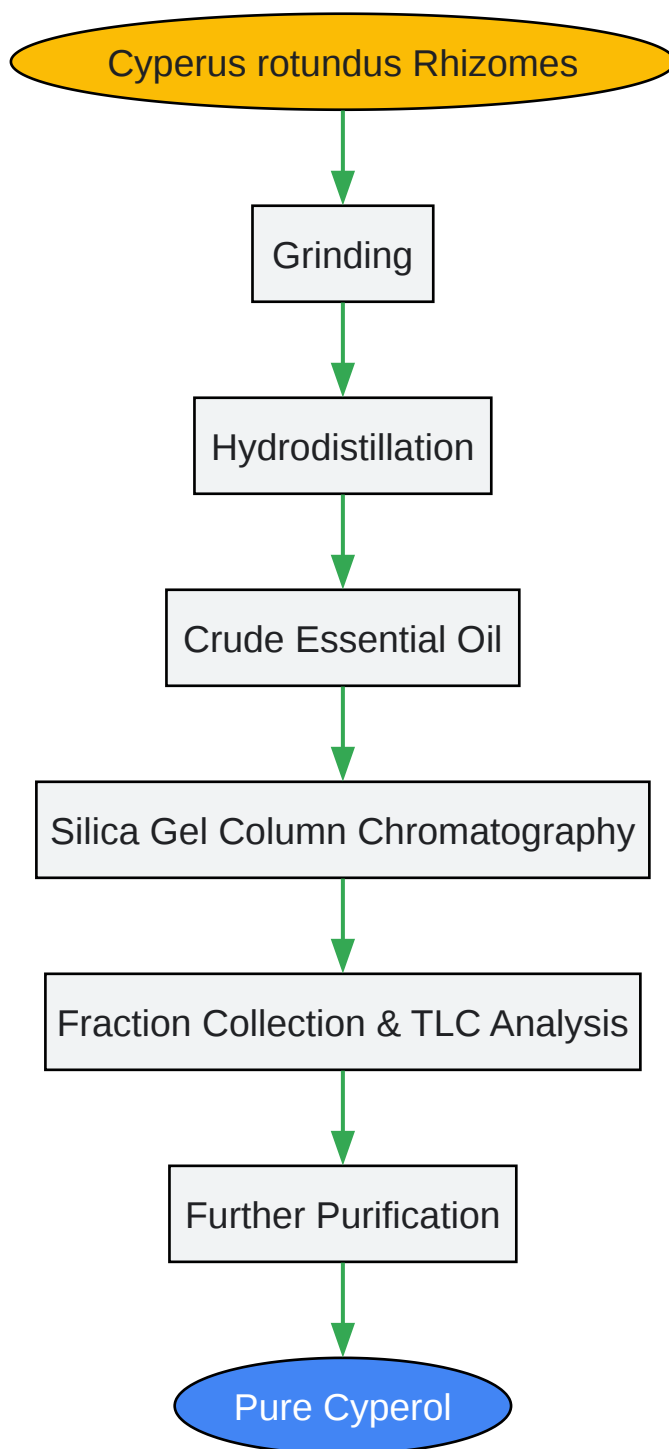
Insecticidal Mechanism of **Cyperol**.

Anti-inflammatory Activity

Cyperol has been reported to possess anti-inflammatory properties. While the precise molecular mechanisms are still under investigation, studies on extracts containing **Cyperol** and related compounds suggest the modulation of key inflammatory signaling pathways.

- **NF- κ B Signaling Pathway:** The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation. In its inactive state, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Pro-inflammatory stimuli lead to the phosphorylation and degradation of I κ B, allowing NF- κ B to translocate to the nucleus and induce the expression of pro-inflammatory genes, including those for cytokines, chemokines, and enzymes like inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2). **Cyperol** is thought to exert its anti-inflammatory effects by inhibiting the activation of the NF- κ B pathway.





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